

# Technical Support Center: Addressing Inconsistencies Between TMPA Versions

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## Compound of Interest

Compound Name: *TMPA*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address inconsistencies when working with different versions of the Tropical Rainfall Measuring Mission (TRMM) Multi-satellite Precipitation Analysis (**TMPA**) data.

## Frequently Asked Questions (FAQs)

Q1: What are the primary differences between **TMPA** Version 6 (V6) and Version 7 (V7)?

A1: **TMPA** V7 introduced several significant changes over V6, leading to notable differences in precipitation estimates. Key changes include updated input data sets and algorithms. V7 generally identifies more rain events than V6, especially over oceans. While both versions show good agreement in moderate and heavy rain regimes, V7 tends to have higher frequencies of light rain events. Conversely, for heavy rainfall, V6 estimates are often larger than those in V7.<sup>[1]</sup>

Q2: I'm seeing a sudden jump or drop in my precipitation time series. Could this be due to a change in **TMPA** versions?

A2: Yes, it is highly likely. The transition from V6 to V7, or the incorporation of different satellite data sources over time, can introduce inhomogeneities in the data record. For instance, processing issues were identified in both the research and real-time V7 products in January 2013 and were subsequently reprocessed.<sup>[2]</sup> It is crucial to check the metadata and documentation for the specific period you are analyzing for any notes on version changes or

reprocessing. The transition from **TMPA** to its successor, the Integrated Multi-satellite Retrievals for GPM (IMERG), also introduces a significant change in the data record due to different algorithms and sensor inputs.[3]

Q3: What is the difference between the **TMPA** real-time (RT) and research (post-real-time) products?

A3: The **TMPA** real-time products (e.g., 3B42RT) are generated quickly using the available satellite data, making them suitable for near-real-time applications like flood forecasting. The research products (e.g., 3B42 V7) are typically released with a time lag and incorporate additional data, most notably monthly gauge data from the Global Precipitation Climatology Centre (GPCC), for bias correction.[4] This generally makes the research products more accurate for climatological studies. Discrepancies can arise between the two, particularly in regions with good gauge coverage where the research product will be more heavily adjusted.

Q4: Have there been any known issues or data recalls for specific **TMPA** versions or time periods?

A4: Yes, there have been several instances of data recalls and processing anomalies. For example:

- Anomalies in DMSP F-16 input data created streaks of precipitation in **TMPA**-RT for December 18-19, 2016, which were later reprocessed.[5]
- January to June 2016 **TMPA** 3B42/3B43 products were recalled and replaced due to an error that omitted the gauge analysis in the final products.[5]
- A failure in the 3B4x-RT processing suite occurred at the beginning of 2016 due to a date/time quality control issue, which was subsequently fixed and the data backfilled.[5]

It is always recommended to consult the official **TMPA** and GPM mission websites for the latest information on data quality and reprocessing events.[5]

## Troubleshooting Guides

### Guide 1: Investigating Sudden Data Shifts in a Time Series

If you observe an abrupt change in precipitation values in your long-term analysis, follow these steps to troubleshoot the issue:

- **Identify the Date of the Shift:** Pinpoint the exact date or period where the inconsistency occurs.
- **Check for Version Changes:** Consult the data documentation or metadata to determine if a **TMPA** version change occurred around that time. The transition from V6 to V7 happened on June 25, 2012, for the real-time products.[\[6\]](#)
- **Review Data Quality Statements:** Check for any announcements of data reprocessing, bug fixes, or changes in input satellite sources for the period in question. NASA's GPM website is a key resource for this information.[\[5\]](#)
- **Compare with Ground-Based Data:** If available, compare the **TMPA** time series with data from local rain gauges or ground-based radar for the period of the shift to determine which dataset is more likely to be accurate.
- **Consider Homogenization:** If the shift is confirmed to be an artifact of version change, you may need to apply a homogenization technique to your data.

## Guide 2: Homogenizing a Multi-Version TMPA Dataset

When your study period spans across different **TMPA** versions, homogenization is often necessary to create a consistent long-term record.

Conceptual Workflow for Homogenization:

Caption: Conceptual workflow for homogenizing different **TMPA** versions.

Methodology:

- **Identify an Overlap Period:** Find a period where both the old and new **TMPA** versions are available. If no official overlap exists, select a stable period before and after the version change.
- **Calculate Bias:** For the overlap period, calculate the systematic difference (bias) between the two versions. This can be a simple mean difference or a more complex quantile-mapping

approach, depending on the nature of the inconsistency.

- **Develop Correction Factors:** Based on the calculated bias, develop correction factors. These could be a single additive or multiplicative factor, or they could vary by season or precipitation intensity.
- **Apply Correction:** Apply the correction factors to the older data to adjust it to be more consistent with the newer version.
- **Merge and Validate:** Merge the adjusted old data with the new data to create a homogenized time series. It is crucial to validate the homogenized dataset against independent ground-based observations if possible.

## Experimental Protocol: Validation of TMPA Data Against Ground Observations

This protocol outlines a general methodology for validating **TMPA** precipitation estimates against ground-based rain gauge data for a specific region of interest.

**Objective:** To quantify the accuracy of different **TMPA** versions by comparing them to point-based ground measurements.

**Materials:**

- **TMPA** data for the desired region and time period (e.g., 3B42 V6, 3B42 V7).
- Quality-controlled rain gauge data for the same region and period.
- Geographic Information System (GIS) software or programming language with spatial analysis capabilities (e.g., Python, R).

**Methodology:**

- **Data Acquisition and Pre-processing:**
  - Download the **TMPA** data in a suitable format (e.g., NetCDF, HDF).

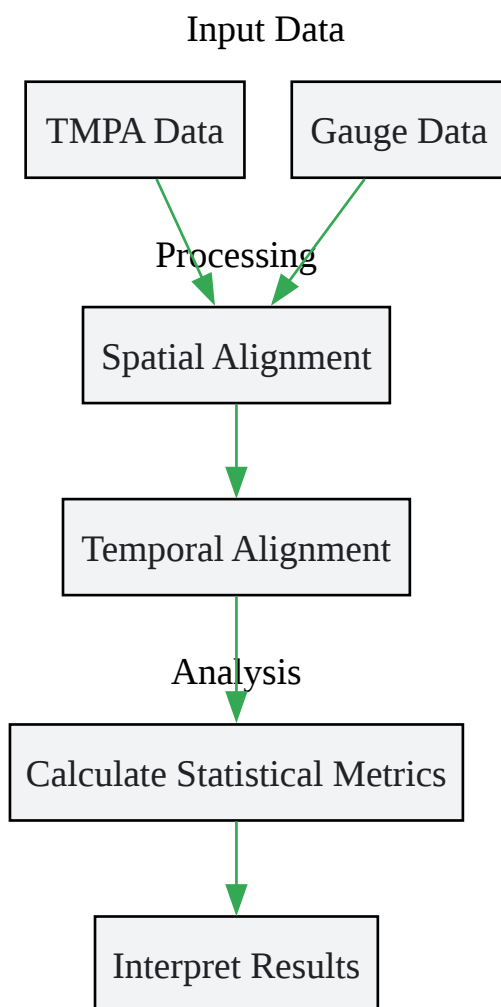
- Obtain quality-controlled rain gauge data. Ensure the data has undergone checks for errors and outliers.
- Spatially align the datasets: Extract the **TMPA** pixel values that correspond to the geographic coordinates of each rain gauge station.
- Temporally align the datasets: Aggregate the data to a common temporal resolution (e.g., daily, monthly).
- Statistical Evaluation:
  - For each station, create a paired dataset of **TMPA** estimates and gauge observations.
  - Calculate a suite of statistical metrics to assess the performance of the **TMPA** data.

Data Presentation: Key Validation Metrics

Metric	Formula	Description
Bias	$\Sigma(\text{TMPA} - \text{Gauge}) / N$	Indicates the average overestimation or underestimation of the satellite product.
Root Mean Square Error (RMSE)	$\text{sqrt}[\Sigma(\text{TMPA} - \text{Gauge})^2 / N]$	Measures the magnitude of the errors.
Pearson Correlation Coefficient (r)	$\text{cov}(\text{TMPA}, \text{Gauge}) / (\sigma_{\text{TMPA}} * \sigma_{\text{Gauge}})$	Assesses the linear relationship between the satellite and gauge data. A value closer to 1 indicates a strong positive correlation.
Probability of Detection (POD)	$\text{Hits} / (\text{Hits} + \text{Misses})$	Measures how often the satellite correctly detects rain when it is observed by the gauge.
False Alarm Ratio (FAR)	$\text{False Alarms} / (\text{Hits} + \text{False Alarms})$	Indicates the fraction of rain events detected by the satellite that were not observed by the gauge.

Note: For POD and FAR, a precipitation threshold (e.g., 1 mm/day) must be defined to distinguish between rain and no-rain events.

Signaling Pathway: Logic for Data Validation



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